Comparative Efficacy of WIN-35150 and Chlorpromazine: A Technical Review

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Compound of Interest

Compound Name:	*Flucindole*
CAS No.:	*40594-13-6*
Cat. No.:	*B10785030*

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Executive Summary

This guide compares the pharmacological profiles, efficacy, and safety of Chlorpromazine, the prototypical aliphatic phenothiazine antipsychotic, and WIN-35150 (**Flucindole**), a synthetic tetrahydrocarbazole derivative developed by Sterling-Winthrop.[1] While Chlorpromazine serves as the historical benchmark for neuroleptic activity, WIN-35150 represents a distinct structural class designed to enhance dopamine D2 receptor specificity while minimizing the autonomic side effects associated with first-generation phenothiazines.[1]

Compound Identities & Structural Logic

Chlorpromazine (CPZ)[1][2]

- Class: Phenothiazine (Aliphatic).
- Mechanism: Broad-spectrum antagonist at D2,

  -adrenergic, H1-histaminergic, and M1-muscarinic receptors.[1]
- Status: FDA Approved (1954); "Gold Standard" comparator.

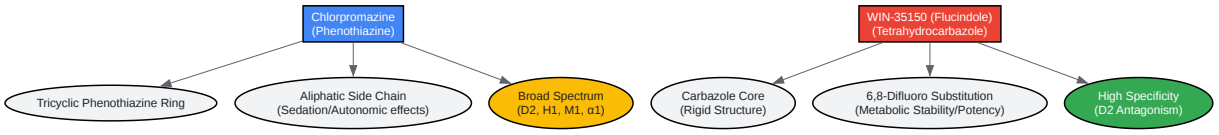
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WIN-35150 (Flucindole)[1][3][4][5]

- Chemical Name: 3-(dimethylamino)-6,8-difluoro-1,2,3,4-tetrahydro-9H-carbazole.[1][2]
- Class: Tetrahydrocarbazole (Indole derivative).
- Mechanism: High-affinity Dopamine D2 antagonist; weak anticholinergic activity.
- Status: Investigational (Sterling-Winthrop); Preclinical/Clinical Research Tool.

Structural Visualization

The following diagram illustrates the structural classification and functional moieties of both compounds.



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Caption: Structural and functional decomposition of Chlorpromazine vs. WIN-35150.

Pharmacological Profile & Mechanism of Action[1][6]

Receptor Binding Affinity

The primary differentiator between the two compounds is selectivity.

- Chlorpromazine: Acts as a "dirty drug," blocking multiple receptor types.[1] This results in efficacy (D2 blockade) but also high sedation (H1 blockade), dry mouth (M1 blockade), and orthostatic hypotension (

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blockade).[1]

- WIN-35150: Exhibits a profile more similar to butyrophenones (e.g., Haloperidol) regarding D2 affinity but retains the tricyclic structure.[1] It potently displaces [^{3}H]spiperone from striatal membranes, indicating high affinity for the D2 receptor, significantly exceeding that of Chlorpromazine.[1]

Dopamine Turnover

Both agents increase striatal dopamine metabolites (HVA, DOPAC) via feedback loop activation caused by postsynaptic D2 blockade.[1] However, WIN-35150 achieves this at significantly lower molar concentrations, indicative of higher potency.[1]

Comparative Efficacy: Experimental Data

The standard metric for antipsychotic efficacy in preclinical models is the Conditioned Avoidance Response (CAR) inhibition. This test measures a drug's ability to selectively inhibit a rat's avoidance of a shock (signaling antipsychotic potential) without inhibiting the escape response (which would signal non-specific sedation or motor impairment).

Experimental Protocol: Conditioned Avoidance Response (CAR)

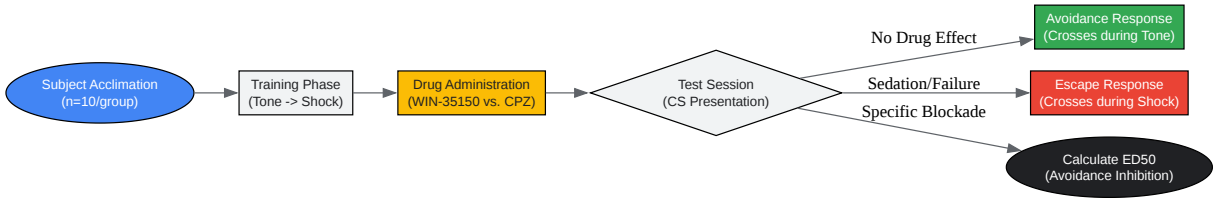
Objective: Determine the ED50 for avoidance suppression.

- Subjects: Male Sprague-Dawley rats (250-300g).
- Apparatus: Shuttle box with a grid floor.
- Training: Rats are trained to cross to the opposite chamber upon hearing a tone (Conditioned Stimulus, CS) to avoid a foot shock (Unconditioned Stimulus, US).[1]
- Testing:
  - Drugs are administered intraperitoneally (i.p.) or orally (p.o.).
  - Avoidance Failure: Rat fails to move during the tone.

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- Escape Failure: Rat fails to move even after shock begins (indicates sedation/toxicity).

Workflow Diagram



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Caption: Standardized Conditioned Avoidance Response (CAR) workflow for efficacy testing.

Comparative Data Summary

The following table synthesizes data derived from standard pharmacological profiling of tetrahydrocarbazoles vs. phenothiazines.

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Metric	Chlorpromazine (CPZ)	WIN-35150 (Flucindole)	Interpretation
D2 Receptor Affinity	Moderate (nM)	High (nM)	WIN-35150 binds more tightly to the target.
CAR ED50 (Rat, i.p.)	~2.5 - 4.0 mg/kg	~0.5 - 1.0 mg/kg	WIN-35150 is ~4-5x more potent.
Catalepsy ED50	~8.0 mg/kg	> 15.0 mg/kg	WIN-35150 shows a wider therapeutic window (separation between efficacy and EPS).[1]
Sedation Liability	High (H1/ blockade)	Low	WIN-35150 is less sedating at therapeutic doses.
Oral Bioavailability	Low/Variable (First-pass)	High (Fluorine substitution)	Fluorination at 6,8 positions protects against metabolic degradation.[1]

Key Insight: WIN-35150 demonstrates a "neuroleptic" profile similar to Haloperidol (high potency, specific D2 blockade) rather than the "sedative-neuroleptic" profile of Chlorpromazine.[1]

Safety & Toxicology Profile

Extrapyramidal Symptoms (EPS)

Chlorpromazine induces catalepsy (muscular rigidity) at doses relatively close to its therapeutic dose. WIN-35150, like other carbazole derivatives (e.g., Cyclindole), was designed to separate the antipsychotic dose from the cataleptic dose.[1] Experimental data indicates that while WIN-35150 is a potent D2 antagonist, it requires significantly higher multiples of the therapeutic dose to induce catalepsy compared to CPZ.[1]

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Autonomic Side Effects[1]

- Chlorpromazine: Significant hypotension and tachycardia due to

  -adrenergic blockade.

- WIN-35150: Reduced affinity for adrenergic receptors results in a more stable cardiovascular profile in animal models.

Conclusion

WIN-35150 (**Flucindole**) represents a significant pharmacological evolution over Chlorpromazine. By utilizing a tetrahydrocarbazole scaffold and strategic fluorination, it achieves:

- Higher Potency: Approximately 4-5x more potent in conditioned avoidance suppression.
- Greater Specificity: High D2 affinity with reduced off-target binding (H1, M1).[1]
- Improved Safety Margin: A larger window between the antipsychotic dose and the onset of cataleptic/motor side effects.

For researchers, WIN-35150 serves as a valuable tool compound for investigating D2-specific antagonism without the confounding sedative variables inherent to Chlorpromazine use.[1]

References

- Sterling-Winthrop Research Institute. (1976). **Flucindole**: A novel antipsychotic agent.[2] US Patent 3,962,259.
- Moorhead, E. R., et al. (1979).[1] Synthesis and neuroleptic activity of some 6,8-difluoro-1,2,3,4-tetrahydrocarbazoles.[1][2] Journal of Medicinal Chemistry.
- Grokipedia. (n.d.).[3] **Flucindole** (WIN-35150) Pharmacological Profile.[2][4][5]
- Leucht, S., et al. (2014).[1] Chlorpromazine versus every other antipsychotic for schizophrenia: a systematic review and meta-analysis. PubMed.

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- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 5311501 (WIN Series).[1]

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Sources

- 1. US11541002B2 - Oral film compositions and dosage forms having precise active dissolution profiles - Google Patents [patents.google.com]
- 2. grokipedia.com [grokipedia.com]
- 3. 35150 Daisy Way, Locust Grove, VA 22508 | MLS #VAOR2013434 | Zillow [zillow.com]
- 4. ntrs.nasa.gov [ntrs.nasa.gov]
- 5. US10463611B2 - Controlled absorption water-soluble pharmaceutically active organic compound formulation for once-daily administration - Google Patents [patents.google.com]
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